

purification techniques for Triafur compounds

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Compound Focus: Triafur

CAS No.: 712-68-5

Cat. No.: S574927

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Triafur: Chemical Identifier and Properties

The table below summarizes the fundamental chemical identifiers for **Triafur**, which are essential for selecting and developing purification methods [1].

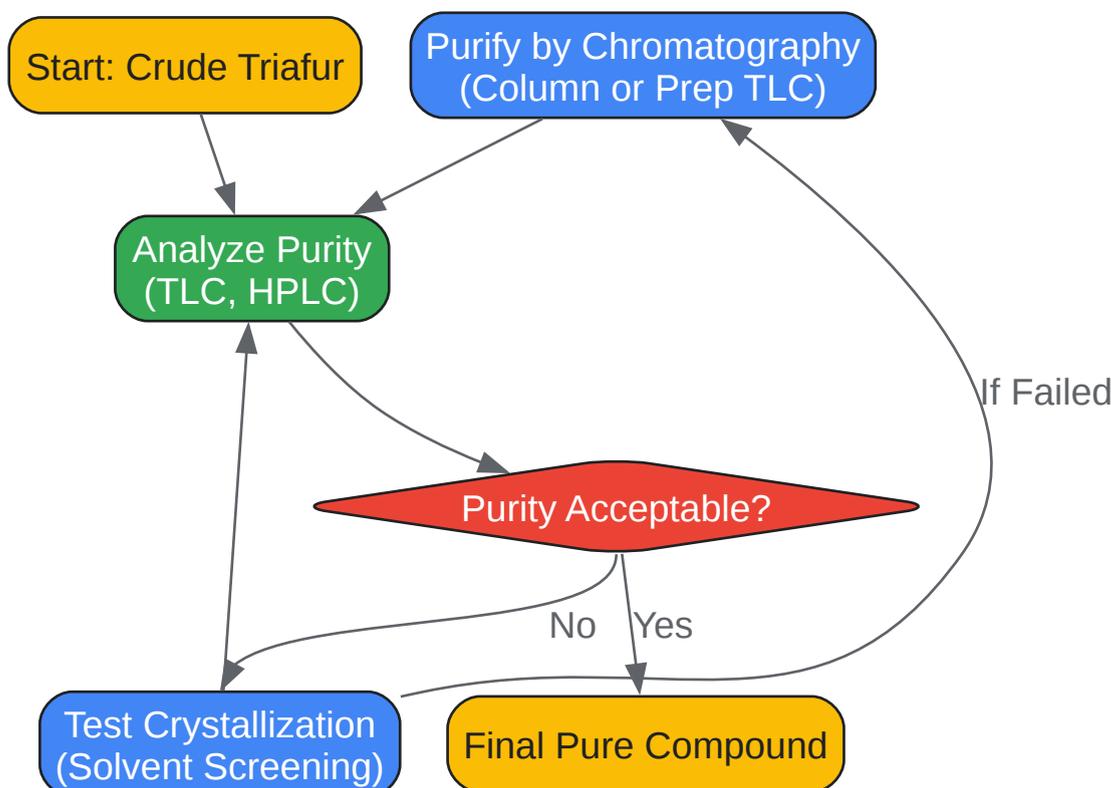
Property	Description
CAS Number	712-68-5 [1]
IUPAC Name	5-(5-nitrofuran-2-yl)-1,3,4-thiadiazol-2-amine [1]
Molecular Formula	C ₆ H ₄ N ₄ O ₃ S [1]
Molecular Weight	212.19 g/mol [1]
SMILES	C1=C(OC(=C1)N+[O-])C2=NN=C(S2)N [1]
Structure	A 1,3,4-thiadiazole ring linked to a nitrofuran ring [1]

Potential Purification Strategies

No explicit purification protocols for **Triafur** exist in the searched literature. The following suggestions are based on general purification principles for organic compounds and its structural features.

- **Crystallization:** This is a common and effective method for purifying solid organic compounds. You would need to identify an optimal single solvent or solvent pair.
 - **Solvent Selection:** Start by testing common laboratory solvents like ethanol, methanol, isopropanol, ethyl acetate, or their mixtures with water [2].
 - **Process:** Dissolve the crude **Triafur** in a minimal volume of hot solvent and allow it to cool slowly to promote crystal formation. The product can be isolated via vacuum filtration.
- **Chromatography:** If crystallization does not yield sufficient purity, chromatographic methods can be employed.
 - **Technique:** Standard flash column chromatography or preparative thin-layer chromatography (TLC) are suitable options.
 - **Stationary Phase:** Silica gel is a standard choice.
 - **Mobile Phase:** Develop a solvent system (e.g., a hexane/ethyl acetate or dichloromethane/methanol gradient) that effectively separates **Triafur** from its impurities, as monitored by TLC [3].

The workflow below outlines a logical approach to method development.



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Frequently Asked Questions

- **There is no established protocol for purifying Triafur. Where should I begin?** Begin with standard crystallization techniques. The molecular structure suggests moderate polarity; start solubility tests with ethanol or methanol. Use TLC to monitor purification progress and compare results with known pure standards [1] [3].
- **How can I confirm the identity and purity of my purified Triafur?** Combine multiple analytical techniques: TLC for a quick check, High-Performance Liquid Chromatography (HPLC) for quantitative purity assessment, and nuclear magnetic resonance (NMR) spectroscopy to confirm molecular structure and identity [3].

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References

1. Buy Triafur | 712-68-5 [smolecule.com]
2. US2777844A - Sulfonamide purification process [patents.google.com]
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